

What are the physical properties of Cyclopentanone-d8?

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Compound of Interest

Compound Name: Cyclopentanone-d8

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An In-depth Technical Guide to the Physical Properties of Cyclopentanone-d8

This technical guide provides a comprehensive overview of the physical properties of **Cyclopentanone-d8** (C_5D_8O), a deuterated isotopologue of cyclopentanone.^[1] Intended for researchers, scientists, and professionals in drug development, this document details key physical data, outlines typical experimental methodologies for their determination, and illustrates the relationships between properties and analytical techniques. The complete replacement of hydrogen with deuterium atoms makes this compound an invaluable tool in mechanistic studies, kinetic isotope effect investigations, and as a standard in various spectroscopic analyses.^[1]

Physical and Chemical Properties

Cyclopentanone-d8 is a stable, colorless liquid at room temperature.^{[2][3][4]} Its fundamental properties are primarily influenced by the mass difference between deuterium and protium, which subtly alters its physical characteristics compared to its non-deuterated counterpart.

Quantitative Data Summary

The table below summarizes the key physical and chemical properties of **Cyclopentanone-d8**, compiled from various sources.

Property	Value	Reference(s)
Molecular Formula	C ₅ D ₈ O	[2][3][5]
Molecular Weight	92.17 g/mol	[1][2][5][6]
CAS Number	4477-17-2	[2][5][7]
Appearance	Colorless Liquid	[3]
Density	1.0 ± 0.1 g/cm ³	[7]
Boiling Point	130.5 ± 8.0 °C at 760 mmHg	[7]
Isotopic Purity	≥98 atom % D	[2][5][8]
IUPAC Name	2,2,3,3,4,4,5,5-octadeuteriocyclopentan-1-one	[5][6][8]
Synonyms	Ketocyclopentane-d8, Adipic Ketone-d8	[2][3]
Storage	Store at room temperature	[2][4]

Experimental Protocols

While specific experimental protocols from manufacturers are proprietary, the determination of the physical properties listed above follows well-established analytical chemistry techniques.

Determination of Isotopic Purity (Mass Spectrometry)

Mass Spectrometry (MS) is the primary method for quantifying the degree of deuteration and confirming the isotopic purity of **Cyclopentanone-d8**.^[1]

- **Sample Preparation:** A dilute solution of **Cyclopentanone-d8** is prepared in a volatile organic solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, typically using Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Mass Analysis:** The mass-to-charge ratio (m/z) of the resulting molecular ions is measured.

- **Data Interpretation:** The spectrum is analyzed to determine the relative abundance of the fully deuterated molecule ($m/z = 92.17$) compared to partially deuterated or non-deuterated species. The isotopic enrichment is calculated from this distribution.

Structural Confirmation (NMR Spectroscopy)

Nuclear Magnetic Resonance (NMR) spectroscopy is used to confirm the positions of the deuterium atoms and the overall structure of the molecule.

- **^1H NMR (Proton NMR):** In a highly deuterated compound like **Cyclopentanone-d₈**, the ^1H NMR spectrum should show a near-complete absence of signals.^[1] Any minor residual signals would indicate incomplete deuteration.
- **^2H NMR (Deuterium NMR):** This technique directly observes the deuterium nuclei, providing information about the chemical environment of the deuterium atoms, thus confirming their placement on the cyclopentanone ring.
- **^{13}C NMR (Carbon-13 NMR):** The ^{13}C spectrum is also affected by deuteration. Carbon atoms bonded to deuterium will show characteristic splitting patterns (due to C-D coupling) and potentially different chemical shifts compared to the non-deuterated analog.

Determination of Boiling Point

The boiling point is determined using a distillation method or a micro-boiling point apparatus.

- **Apparatus Setup:** The sample is placed in a small boiling flask connected to a condenser and a thermometer.
- **Heating:** The sample is heated gently.
- **Measurement:** The boiling point is recorded as the temperature at which the liquid and vapor phases are in equilibrium under a given atmospheric pressure, typically characterized by a stable temperature reading during vigorous boiling and condensation.

Determination of Density

The density of liquid **Cyclopentanone-d₈** is measured using a pycnometer or a digital density meter.

- **Weight of Empty Pycnometer:** The mass of a clean, dry pycnometer is accurately measured.
- **Weight of Pycnometer with Sample:** The pycnometer is filled with **Cyclopentanone-d8**, ensuring no air bubbles are present, and its mass is measured again.
- **Volume Determination:** The volume of the pycnometer is determined by repeating the process with a reference substance of known density (e.g., deionized water).
- **Calculation:** The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

Visualizations

The following diagrams illustrate the relationships between the compound's properties and the methods used for their characterization.

Caption: Relationship between properties and analytical methods.

Caption: Workflow for key property determination experiments.

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